

Part 1: Executive Summary & Critical Storage Directives

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Compound of Interest

Compound Name: *O-Sulfo-D-serine*

CAS No.: 19794-48-0

Cat. No.: B555518

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O-Sulfo-D-serine is a structural analog of glutamate and a suicide substrate for certain enzymes (e.g., serine racemase). Unlike free D-Serine, the O-sulfate ester linkage renders this compound chemically labile and hygroscopic. It is significantly less stable than its non-sulfated parent.

Mandatory Storage Protocol

Parameter	Requirement	Scientific Rationale
Temperature	-20°C (Strict)	Retards the spontaneous hydrolysis of the sulfate ester bond (increases exponentially with).
Atmosphere	Desiccated / Inert Gas	Moisture is the primary catalyst for degradation. Water attacks the S-O bond, releasing sulfuric acid and D-serine.
Container	Amber Glass / Foil	Protects from light, though less critical than moisture; primarily prevents photo-oxidation of trace impurities.
Shelf Life	6–12 Months	Under optimal conditions. Degradation >5% is common after 1 year if seal integrity is compromised.

Part 2: Troubleshooting Guide (Diagnostic Q&A)

Issue 1: "My powder has turned from white to a faint yellow/brown."

Diagnosis:

-Elimination Degradation Unlike simple hydrolysis (which is colorless), yellowing indicates the formation of pyruvate and conjugated by-products via

-elimination.

- Mechanism: The sulfate group acts as a leaving group. In the presence of trace moisture or alkalinity, the

-proton is abstracted, eliminating the sulfate and forming an unstable aminoacrylate intermediate, which hydrolyzes to pyruvate and ammonia.

- Action: Discard the lot. Pyruvate contamination will interfere with enzymatic assays (especially LDH-coupled assays) and alter pH.

Issue 2: "The powder is clumping or looks 'wet' despite being in the freezer."

Diagnosis: Hydrolysis-Induced Hygroscopicity

- Mechanism: The ester bond has hydrolyzed (). The release of free sulfate/sulfuric acid creates highly hygroscopic species that pull more moisture from the air, creating a catalytic feedback loop of degradation.
- Action: Perform a solubility check. If the solution is acidic (pH < 4.0 at 100 mM), hydrolysis is significant. Do not use for cell culture due to acidity.

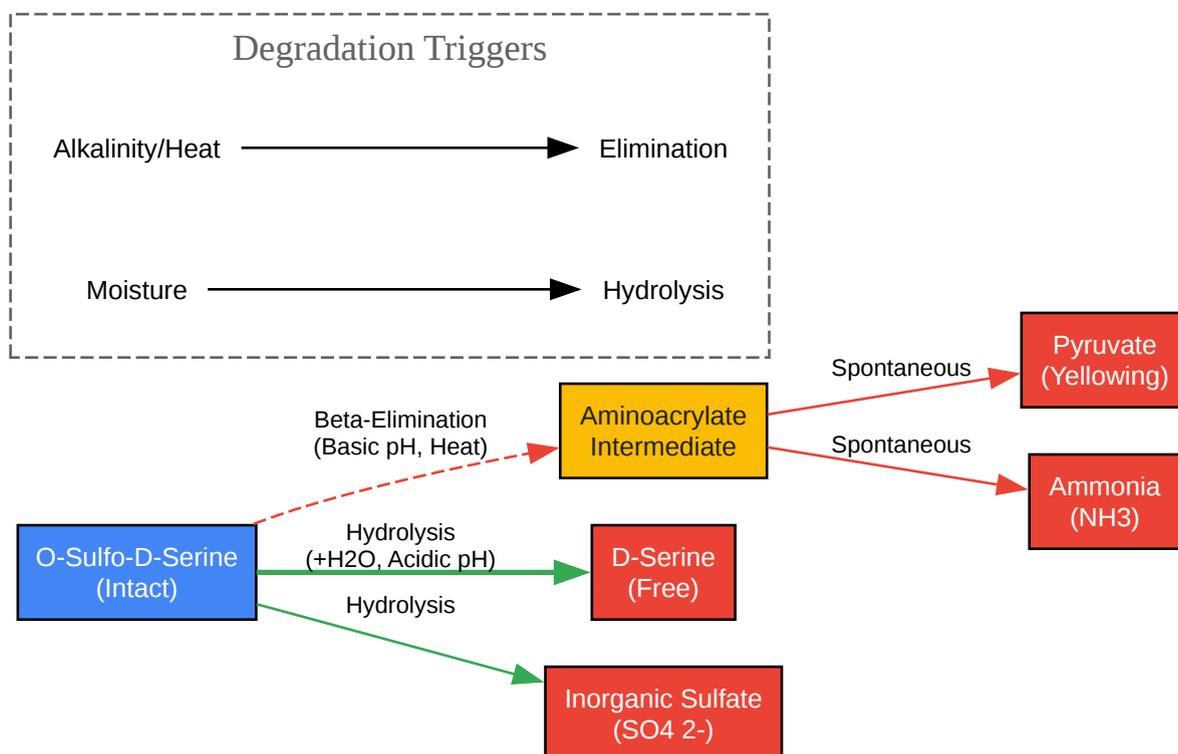
Issue 3: "I see an extra peak in my HPLC analysis."

Diagnosis: Free D-Serine Contamination

- Mechanism: Spontaneous hydrolysis releases free D-Serine.
- Action: Quantify the impurity. If D-Serine content >2%, it may act as a competitive inhibitor or false agonist depending on your receptor target (e.g., NMDA receptor glycine site).

Part 3: Deep Dive – Degradation Pathways

The stability of **O-Sulfo-D-serine** is governed by two competing pathways: Hydrolysis (acid-catalyzed) and Elimination (base-catalyzed/thermal).



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Figure 1: Degradation pathways of **O-Sulfo-D-serine**.^{[1][2][3][4]} Green path indicates the primary storage failure mode (moisture ingress). Red path indicates thermal or pH-induced breakdown.

Part 4: Analytical Quality Control (Protocol)

To validate the integrity of your stock, use this HPLC method designed to separate the sulfated derivative from free D-serine and pyruvate.

Method: Reverse-Phase HPLC with UV/Fluorescence Detection Applicability: Purity check and stability monitoring.

Parameter	Condition
Column	C18 (e.g., Agilent Eclipse XDB-C18), 5 μ m, 4.6 x 150 mm
Mobile Phase A	20 mM Phosphate Buffer, pH 6.5 (Neutral pH prevents on-column hydrolysis)
Mobile Phase B	Acetonitrile (HPLC Grade)
Gradient	0–5 min: 100% A (Isocratic); 5–15 min: 0% 30% B
Flow Rate	1.0 mL/min
Detection	UV @ 210 nm (Direct) or OPA-Derivatization (Fluorescence Ex:340nm/Em:450nm)
Expected RT	O-Sulfo-D-serine: ~2.5 min (Elutes early due to polarity) D-Serine: ~3.5 min Pyruvate: ~4.5 min

Protocol Notes:

- Sample Prep: Dissolve powder in Mobile Phase A immediately before injection. Do not let the sample sit in the autosampler for >4 hours.
- Derivatization: If using OPA (o-phthalaldehyde), note that O-sulfation reduces the derivatization efficiency compared to free serine. External calibration is required.

Part 5: Frequently Asked Questions (FAQs)

Q1: Can I make a stock solution and freeze it?

- Answer: Not recommended for long-term storage.
 - In aqueous solution, the hydrolysis rate () is significant even at -20°C due to freeze-concentration effects (where solutes and acids concentrate in the remaining liquid phase during freezing).

- Best Practice: Aliquot the powder into single-use vials. If you must freeze a solution, use a buffered solvent (pH 7.0, e.g., HEPES) and store at -80°C for no more than 4 weeks.

Q2: Is **O-Sulfo-D-serine** autoclavable?

- Answer: Absolutely not.
 - The high heat (121°C) and pressure will cause rapid, total degradation via both hydrolysis and thermal elimination.
 - Sterilization: Use 0.22 µm syringe filtration (PES or PVDF membranes).

Q3: How do I distinguish between the L- and D- isomers?

- Answer: Standard C18 HPLC cannot separate enantiomers. You must use a Chiral Column (e.g., Crownpak CR(+)) or add a chiral mobile phase additive. However, for general stability checking (purity vs. degradation), standard C18 is sufficient as the degradation products (D-serine vs L-serine) are chemically identical in non-chiral environments.

Q4: Is the compound toxic?

- Answer: While not classified as acutely toxic, it is a potent neuroactive compound (glutamate analog). Treat as a potential excitotoxin. Avoid inhalation of dust.

References

- Degradation Mechanism of Serine O-Sulfate
 - Title: The enzymic degradation of L-serine O-sulphate.[1][5] Mechanism of the reaction.
 - Source: Biochem J.[6] (1968).
 - URL:[[Link](#)]
 - Relevance: Establishes the elimination pathway yielding pyruv
- Stability in Peptide Synthesis (TBA Salts)

- Title: Preparation of novel O-sulfated amino acid building blocks with improved acid stability for Fmoc-based solid-phase peptide synthesis.[2]
- Source: J. Chem. Soc., Perkin Trans.[7] 1 (2000).
- URL:[[Link](#)]
- Relevance: Defines the acid-lability of the sulf
- Serine Racemase Interaction
 - Title: A new strategy to decrease N-methyl-d-aspartate (NMDA) receptor coactivation: Inhibition of d-serine synthesis by converting serine racemase into an eliminase.
 - Source: PNAS (2006).
 - URL:[[Link](#)]
 - Relevance: Confirms O-Sulfo-L-serine (and by extension D-isomer)
- General Amino Acid Stability & Analysis
 - Title: Analysis of Amino Acids by HPLC.[1][4][8]
 - Source: Agilent Technologies Technical Note.
 - URL:[[Link](#)]
 - Relevance: Provides baseline HPLC conditions for amino acid separ

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Sources

- [1. A new strategy to decrease N-methyl-d-aspartate \(NMDA\) receptor coactivation: Inhibition of d-serine synthesis by converting serine racemase into an eliminase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Preparation of novel O-sulfated amino acid building blocks with improved acid stability for Fmoc-based solid-phase peptide synthesis - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. EP0646019B1 - Biotin-DOTA conjugates and their use in pretargeting methods - Google Patents \[patents.google.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. agilent.com \[agilent.com\]](#)
- To cite this document: BenchChem. [Part 1: Executive Summary & Critical Storage Directives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b555518#long-term-storage-stability-of-o-sulfo-d-serine-powder\]](https://www.benchchem.com/product/b555518#long-term-storage-stability-of-o-sulfo-d-serine-powder)

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